

# Pentafluorophenyl Acrylate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Pentafluorophenyl acrylate

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This in-depth technical guide provides comprehensive safety and handling information for **pentafluorophenyl acrylate** (PFPA), a reactive monomer increasingly utilized in the synthesis of functional polymers for drug delivery, functional surfaces, and nanoparticles.[1] Given its reactivity and potential hazards, a thorough understanding of its properties and the implementation of stringent safety protocols are critical for all personnel involved in its handling and use.

## Chemical and Physical Properties

**Pentafluorophenyl acrylate** is a colorless to light yellow liquid with a characteristic acrylate odor.[2][3] It is a combustible liquid and should be stored away from heat and ignition sources. [4] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	71195-85-2	[4]
Molecular Formula	C <sub>9</sub> H <sub>3</sub> F <sub>5</sub> O <sub>2</sub>	[4]
Molecular Weight	238.11 g/mol	[4]
Appearance	Colorless to light yellow clear liquid	[2][3]
Boiling Point	145-149 °C	[5]
Flash Point	68 °C (154.4 °F) - closed cup	[4]
Density	1.446 g/mL	[4]
Refractive Index	n/D 1.434	[4]
Storage Temperature	2-8 °C	[4]

## Hazard Identification and Classification

**Pentafluorophenyl acrylate** is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure appropriate safety measures are taken.

Hazard Class	GHS Classification	Precautionary Statements	Source
Skin Irritation	Causes skin irritation (H315)	P264, P280, P302+P352, P332+P313, P362+P364	<a href="#">[6]</a> <a href="#">[7]</a>
Eye Irritation	Causes serious eye irritation (H319)	P264, P280, P305+P351+P338, P337+P313	<a href="#">[6]</a> <a href="#">[7]</a>
Respiratory Irritation	May cause respiratory irritation (H335)	P261, P271, P304+P340, P312	<a href="#">[6]</a>
Combustible Liquid	Combustible liquid (H227)	P210, P370+P378, P403+P235	<a href="#">[2]</a>

#### Toxicological Information Summary:

While comprehensive quantitative toxicity data such as LD50 or LC50 values are not readily available in the provided search results, the existing safety data sheets indicate the following:

- Ingestion: Not classified as "harmful by ingestion" based on a lack of corroborating animal or human evidence.[\[6\]](#)
- Inhalation: Not thought to produce adverse health effects or irritation of the respiratory tract based on animal models, but good hygiene practice dictates minimizing exposure.[\[6\]](#)
- Skin Contact: Not thought to produce adverse health effects or skin irritation upon contact based on animal models, but suitable gloves are recommended.[\[6\]](#)
- Eye Contact: Can cause eye irritation and damage in some individuals.[\[6\]](#)
- Chronic Exposure: Long-term exposure is not thought to produce chronic adverse health effects based on animal models; however, all routes of exposure should be minimized.[\[6\]](#)

## Detailed Experimental and Handling Protocols

Adherence to strict protocols is paramount when working with **pentafluorophenyl acrylate** to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles are required. A face shield should be worn if there is a splash hazard.[7]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[7]
- **Skin and Body Protection:** A lab coat or chemical-resistant apron is required. Protective boots may be necessary depending on the scale of work.[7]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[6][7] If engineering controls are not sufficient, a vapor respirator may be required.[7]

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## Safe Handling Procedures

- **Ventilation:** Always handle **pentafluorophenyl acrylate** in a well-ventilated area, preferably within a certified chemical fume hood.[6] The atmosphere should be regularly checked against established exposure standards.[6]
- **Avoid Contact:** Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[6]
- **Hygiene:** Do not eat, drink, or smoke in areas where the chemical is handled.[6] Wash hands and face thoroughly with soap and water after handling.[6]
- **Clothing:** Contaminated work clothes should be laundered separately before reuse.[6]

- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.  
[8] Take precautionary measures against static discharge.[8]

## Storage

Proper storage is crucial to maintain the stability and safety of **pentafluorophenyl acrylate**.

- Temperature: Store in a refrigerator at 2-8°C.[4]
- Container: Keep containers securely sealed when not in use.[6] Use polyethylene or polypropylene containers as recommended by the manufacturer.[6] Ensure all containers are clearly labeled and free from leaks.[6]
- Incompatible Materials: The substance is unstable in the presence of incompatible materials.  
[6] While a comprehensive list is not provided, it is known to be reactive towards nucleophiles such as amines.[1] Avoid contact with moisture.[6] Store under an inert atmosphere, such as argon.[6]

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

## First-Aid Measures

Exposure Route	First-Aid Protocol	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.	[8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap. If skin irritation occurs, get medical advice/attention.	[7][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. Seek immediate medical attention from an ophthalmologist.	[6][8]
Ingestion	Immediately make the victim drink water (two glasses at most). Consult a physician.	[8]

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, foam, carbon dioxide (CO<sub>2</sub>), or dry powder.[8] There is no restriction on the type of extinguisher that may be used.[6]
- Hazards from Combustion: May emit corrosive fumes upon combustion, including carbon oxides and hydrogen fluoride.[6][8] Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air upon intense heating.[8]
- Fire-Fighting Instructions: Alert the fire brigade.[6] Wear self-contained breathing apparatus and protective gloves.[6][8] Prevent spillage from entering drains or watercourses.[6] Cool fire-exposed containers with water spray from a protected location.[6]

## Accidental Release Measures (Spill Cleanup)

A clear and systematic approach is necessary for cleaning up spills of **pentafluorophenyl acrylate**.

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### Detailed Spill Cleanup Protocol:

- Immediate Actions:
  - Clear the area of all personnel and move upwind of the spill.[6]
  - Alert the fire brigade and inform them of the location and nature of the hazard.[6]
  - Do not breathe vapors or aerosols.[8] Avoid substance contact.[8]
  - Ensure adequate ventilation.[8]
  - Keep away from heat and sources of ignition.[8]
- Containment and Cleanup:
  - Wear appropriate personal protective equipment, including breathing apparatus and protective gloves.[6]
  - Prevent the spillage from entering drains or watercourses.[6]
  - For minor spills, contain and absorb the spill with sand, earth, inert material, or vermiculite.[6]
  - Wipe up the absorbed material and place it in a suitable, labeled container for waste disposal.[6]
  - For major spills, contain the spill with sand, earth, or vermiculite.[6] Collect the recoverable product into labeled containers for recycling or disposal.[6]

- Decontamination and Disposal:
  - After cleanup operations, decontaminate and launder all protective clothing and equipment before storing and reusing.[6]
  - Wash the spill area and prevent runoff into drains.[6]
  - Collect solid residues and seal them in labeled drums for disposal.[6]
  - Dispose of the contents and container to an authorized hazardous or special waste collection point in accordance with any local regulations.[2]

## Disposal Considerations

All waste materials, including empty containers, should be disposed of in accordance with local, state, and federal regulations.[2] Do not allow the product to enter drains.[8]

## Conclusion

**Pentafluorophenyl acrylate** is a valuable monomer in the development of advanced functional polymers. However, its safe use is contingent upon a comprehensive understanding of its hazards and the strict implementation of the safety and handling precautions outlined in this guide. By adhering to these protocols, researchers, scientists, and drug development professionals can mitigate the risks associated with this chemical and ensure a safe working environment.

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